

# A Comprehensive Technical Guide to the Physical Properties of sec-Butyl Formate

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## Compound of Interest

Compound Name: *sec-Butyl formate*

Cat. No.: *B3054206*

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This technical guide provides an in-depth overview of the boiling and melting points of **sec-butyl formate**, targeted at researchers, scientists, and professionals in drug development. This document outlines the available data, details the experimental protocols for determining these physical properties, and presents a logical workflow for their characterization.

## Physical Properties of sec-Butyl Formate

**sec-Butyl formate**, also known as formic acid sec-butyl ester, is a colorless liquid.<sup>[1]</sup> Its physical properties are crucial for its handling, application, and in silico modeling in various scientific and industrial contexts.

## Data Summary

The following table summarizes the available quantitative data for the boiling and melting points of **sec-butyl formate**.

Physical Property	Value	Conditions
Boiling Point	94.0 °C	@ 760.00 mm Hg
97 °C	Not specified	
Melting Point	Data not available	

Note: An experimental value for the melting point of **sec-butyl formate** is not readily available in the cited literature.

## Experimental Protocols

The determination of boiling and melting points is a fundamental procedure in the characterization of chemical substances. The following are detailed methodologies for these experiments, based on established techniques.

### Boiling Point Determination (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid sample.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tubes (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount of the liquid sample (**sec-butyl formate**) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube or oil bath.

- The heating bath is gently heated. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point is approached, a continuous stream of bubbles will be observed emerging from the capillary tube.
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube. This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.

## Melting Point Determination (Capillary Method)

While **sec-butyl formate** is a liquid at room temperature, this protocol outlines the standard procedure for determining the melting point of a solid substance, which would be applicable if the substance were to be solidified at low temperatures.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube
- Thermometer
- Capillary tubes (sealed at one end)

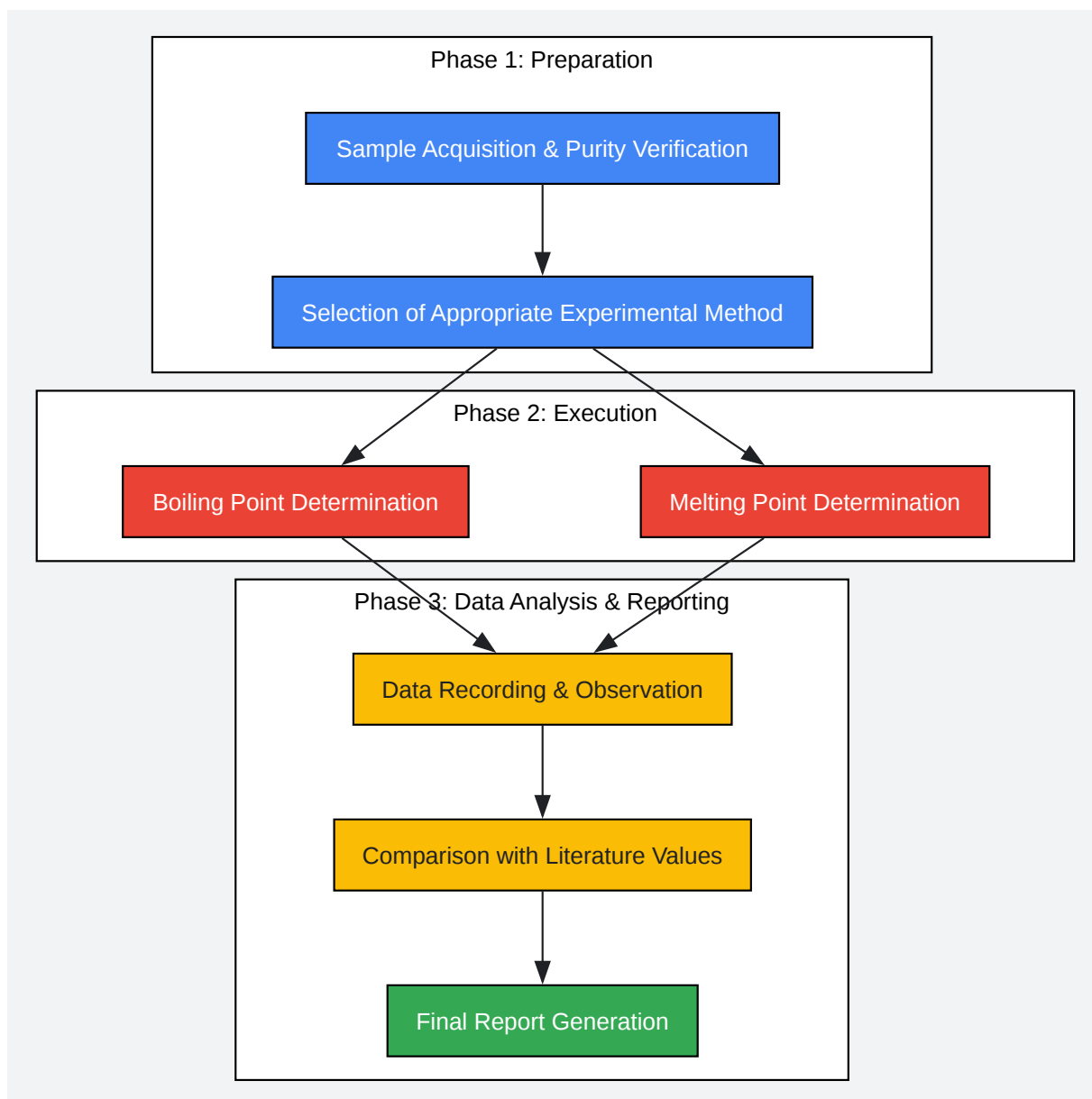
Procedure:

- A small amount of the finely powdered solid sample is packed into the open end of a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer and placed in a Thiele tube.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.
- For a pure substance, the melting range is typically narrow (0.5-1 °C).

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination and reporting of the physical properties of a chemical substance like **sec-butyl formate**.



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Caption: Workflow for Physical Property Characterization.

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## References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
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